Application Notes and Protocols: Cell Permeability Assays for Thalidomide-Based PROTACs

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Compound of Interest

Compound Name: *Thalidomide-4-NH-PEG1-NH-Boc*

Cat. No.: *B12388917*

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a groundbreaking therapeutic modality designed to eliminate specific proteins of interest (POIs) by hijacking the cell's own ubiquitin-proteasome system.[1][2] Thalidomide-based PROTACs, in particular, have gained prominence by utilizing thalidomide or its analogs (e.g., lenalidomide, pomalidomide) to recruit the Cereblon (CRBN) E3 ubiquitin ligase.[3][4] A critical determinant of a PROTAC's efficacy is its ability to cross the cell membrane to engage with its intracellular targets.[5] However, due to their high molecular weight and polar surface area, many PROTACs face challenges with cell permeability, placing them in the "beyond Rule of 5" chemical space.[1][6]

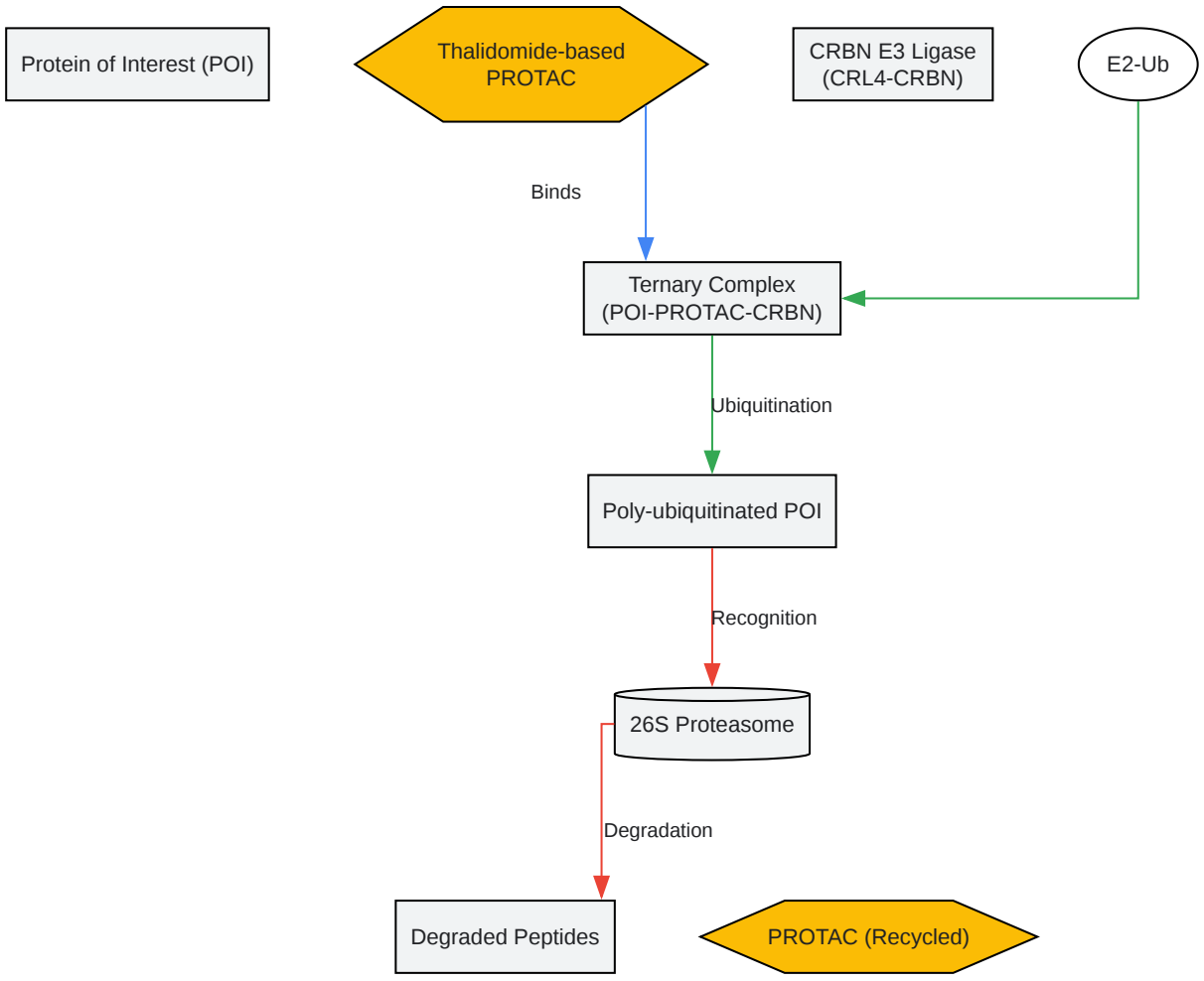
Therefore, accurate and robust assessment of cell permeability is a cornerstone of the PROTAC development process. This document provides detailed application notes and protocols for two industry-standard assays used for this purpose: the Parallel Artificial Membrane Permeability Assay (PAMPA) and the Caco-2 cell permeability assay.

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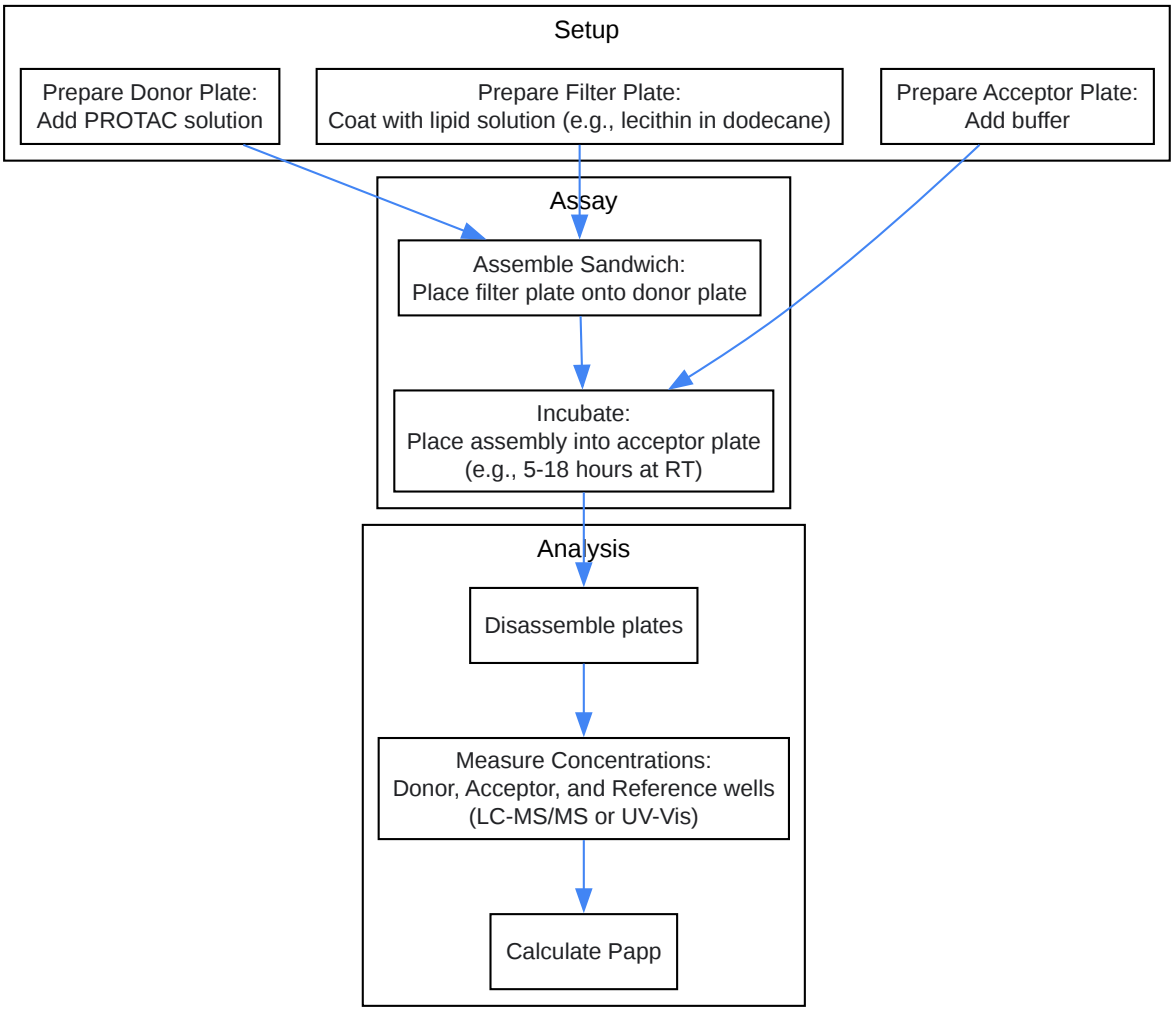
Core Signaling Pathway: Mechanism of Thalidomide-Based PROTACs

Thalidomide-based PROTACs function by inducing the proximity of a target protein to the CRBN E3 ligase complex (CRL4^CRBN^).[3][7] This heterobifunctional molecule consists of a ligand that binds the POI and a thalidomide-based ligand that binds to CRBN, connected by a chemical linker.[3] The formation of this POI-PROTAC-CRBN ternary complex facilitates the transfer of ubiquitin from a charged E2 enzyme to the POI.[3] The polyubiquitinated POI is then recognized and degraded by the 26S proteasome, while the PROTAC molecule is released to repeat the cycle.[3]

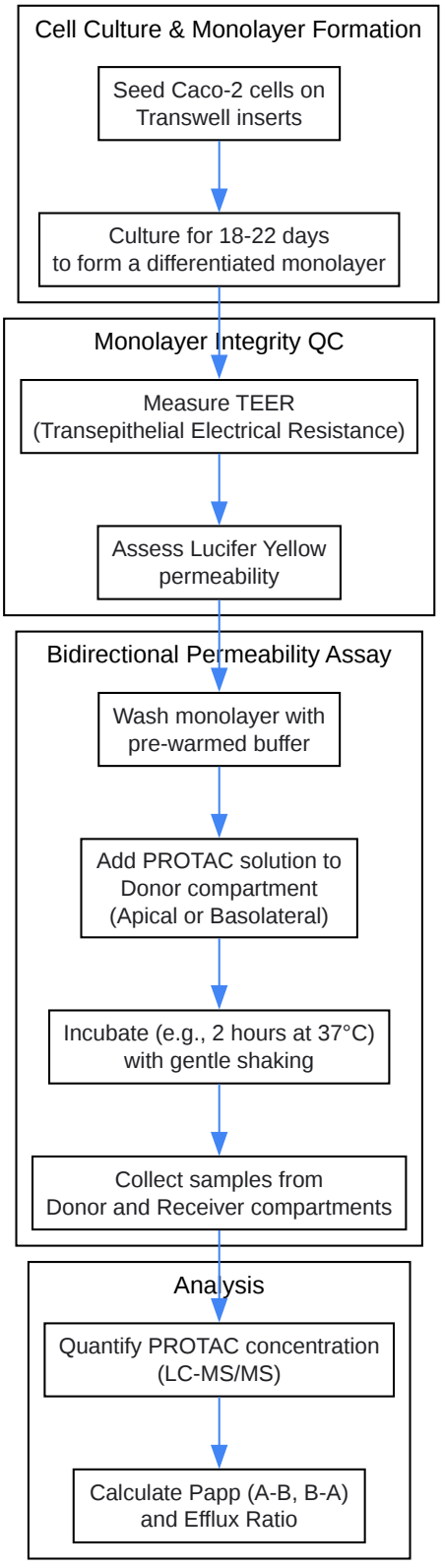
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